

2-APQC: A Technical Guide on Solubility and Stability for Researchers

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Compound of Interest

Compound Name: 2-APQC

Cat. No.: B264682

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **2-APQC**, a novel small-molecule activator of Sirtuin-3 (SIRT3). The information presented is intended to support researchers and drug development professionals in designing and conducting experiments with this compound.

Core Compound Information

2-APQC is a selective and orally active agonist of SIRT3, a critical mitochondrial deacetylase. It has been identified as a promising therapeutic candidate for conditions such as heart failure by mitigating myocardial hypertrophy and fibrosis through the regulation of mitochondrial homeostasis.[1][2][3][4]

Quantitative Solubility Data

The solubility of **2-APQC** has been determined in various solvents, with the highest solubility observed in dimethyl sulfoxide (DMSO). The compound is reported to be insoluble in water and ethanol.[5] It is crucial to use fresh, anhydrous DMSO for achieving maximum solubility, as the presence of moisture can significantly impact the results.[5]

Solvent/Vehicle	Solubility	Molar Concentration (approx.)	Source
Dimethyl Sulfoxide (DMSO)	81 mg/mL	199.76 mM	Selleck Chemicals[5]
Dimethyl Sulfoxide (DMSO)	50 mg/mL	123.31 mM	MedChemExpress[1][6]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL	≥ 6.17 mM	MedChemExpress[6]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL	≥ 6.17 mM	MedChemExpress[6]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL	≥ 6.17 mM	MedChemExpress[6]
Water	Insoluble	-	Selleck Chemicals[5]
Ethanol	Insoluble	-	Selleck Chemicals[5]

Stability and Storage Recommendations

Proper storage of **2-APQC** is essential to maintain its integrity and activity. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	3 years	Selleck Chemicals[5]
Solid Powder	-20°C	12 months	ProbeChem[7]
Solid Powder	4°C	6 months	ProbeChem[7]
In Solvent	-80°C	1 year	Selleck Chemicals[5]
In Solvent	-20°C	1 month	Selleck Chemicals[5]
In Solvent	-80°C	6 months	ProbeChem[7]
In Solvent	-20°C	6 months	ProbeChem[7]

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before storage.[5]

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **2-APQC** are not extensively published. However, the methodologies for its use in in vitro and in vivo studies provide insights into its handling and preparation.

In Vitro Solution Preparation

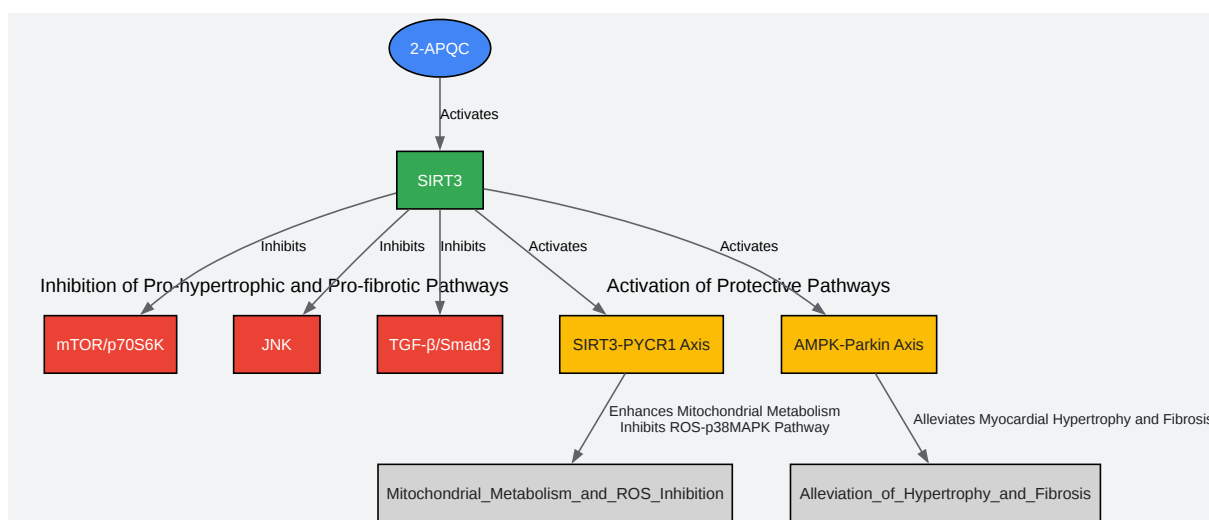
For cellular assays, **2-APQC** is typically dissolved in DMSO to create a stock solution. For example, a 20 mM stock solution in DMSO is prepared and then further diluted in the appropriate cell culture medium to achieve the desired final concentrations (e.g., 1, 10, 100 μ M).[1] It is noted that ultrasonic assistance may be needed to fully dissolve the compound in DMSO.[1][6]

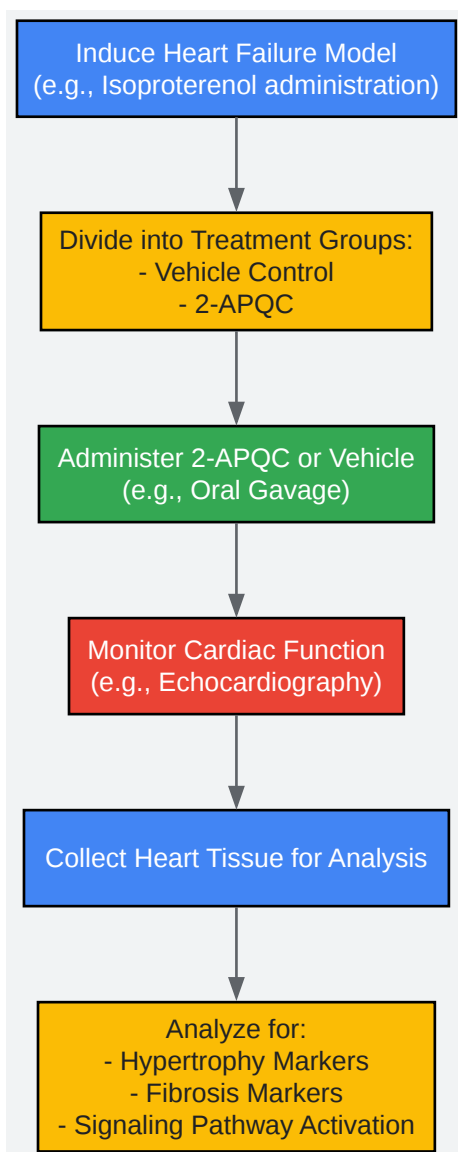
In Vivo Formulation Preparation

For oral administration in animal models, **2-APQC** can be formulated in a vehicle consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[6] The components are added sequentially to ensure proper dissolution.[6] Alternative formulations using SBE- β -CD or corn oil as the vehicle have also been reported.[6]

Signaling Pathways and Mechanism of Action

2-APQC exerts its biological effects primarily through the activation of SIRT3. This leads to the deacetylation of downstream mitochondrial protein targets, influencing several signaling pathways implicated in cellular stress, metabolism, and survival.





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- To cite this document: BenchChem. [2-APQC: A Technical Guide on Solubility and Stability for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b264682#solubility-and-stability-of-2-apqc]

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